

An In-Depth Technical Guide to 2-Methylcyclopropanamine Hydrochloride

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Compound of Interest

Compound Name:	<i>trans-2-Methylcyclopropanamine hydrochloride</i>
CAS No.:	97291-62-8
Cat. No.:	B1459752

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive overview of 2-methylcyclopropanamine hydrochloride, a valuable building block in medicinal chemistry and organic synthesis. We will delve into its fundamental chemical properties, including its molecular formula and weight, and explore its synthesis, characterization, and applications in drug discovery. This document is intended to serve as a detailed resource for researchers and professionals in the pharmaceutical and chemical industries, offering insights into the strategic use of this compound and practical guidance for its handling and application.

Core Chemical Identity and Properties

2-Methylcyclopropanamine hydrochloride is the salt form of 2-methylcyclopropanamine, a cyclic amine that has garnered significant interest in the field of medicinal chemistry. The incorporation of the cyclopropyl moiety can impart unique and advantageous properties to drug candidates.

Molecular Formula and Weight

The fundamental chemical identity of 2-methylcyclopropanamine hydrochloride is defined by its molecular formula and weight.

Property	Value	Source
Molecular Formula	C ₄ H ₁₀ ClN	[1][2][3]
Molecular Weight	107.58 g/mol	[1][2][3]

The structure consists of a cyclopropane ring substituted with a methyl group and an aminomethyl group, which is protonated to form the hydrochloride salt.

Physicochemical Properties

While detailed experimental data for 2-methylcyclopropanamine hydrochloride is not extensively published, general characteristics can be inferred from related compounds and the constituent functional groups. It is expected to be a white to off-white crystalline solid, soluble in water and polar organic solvents.

The Strategic Importance of the Cyclopropyl Moiety in Drug Design

The cyclopropyl group is a "versatile player" in drug development, often introduced to address specific challenges encountered during the optimization of lead compounds.[4] Its unique structural and electronic properties can positively influence several key drug-like attributes:

- **Enhanced Potency:** The rigid nature of the cyclopropane ring can lock a molecule into a bioactive conformation, leading to a more favorable interaction with its biological target.[4]

- **Metabolic Stability:** The C-H bonds of a cyclopropane ring are generally stronger than those in aliphatic chains, making them less susceptible to metabolic degradation by cytochrome P450 enzymes.[4]
- **Improved Pharmacokinetics:** Introduction of a cyclopropyl group can modulate a compound's lipophilicity, potentially improving its absorption, distribution, metabolism, and excretion (ADME) profile. This can lead to decreased plasma clearance and increased brain permeability.[4]
- **Reduced Off-Target Effects:** By constraining the molecular conformation, the cyclopropyl ring can enhance binding selectivity for the intended target, thereby reducing interactions with other proteins that could lead to side effects.[4]

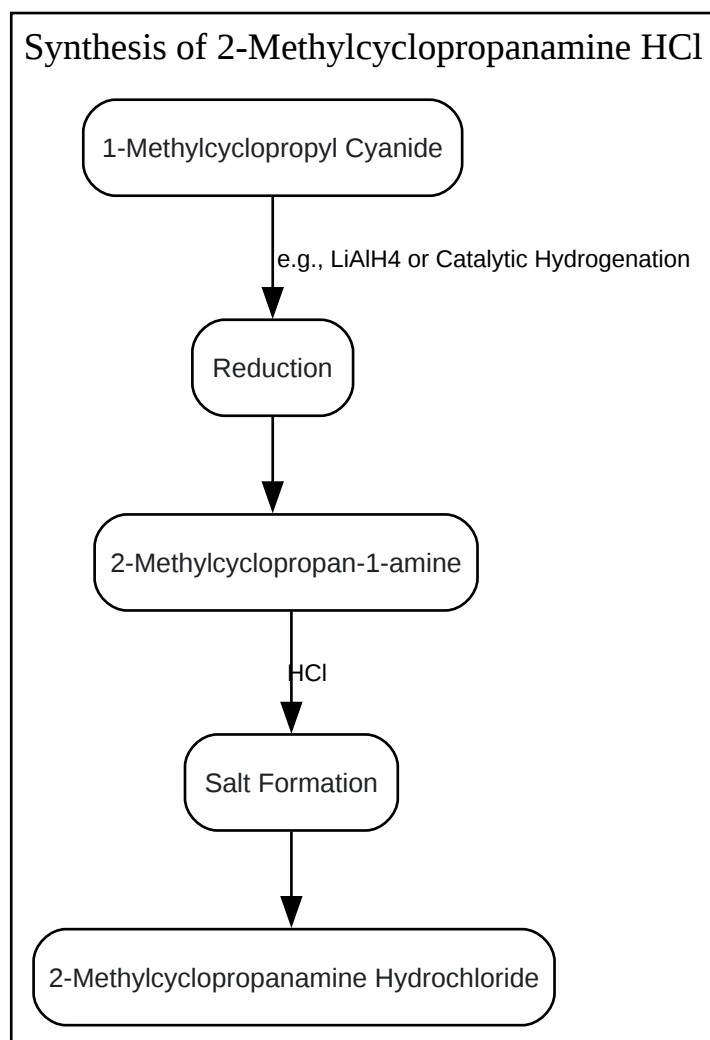
The cyclopropylamine scaffold, in particular, is a key structural feature in a variety of biologically active molecules, including inhibitors of lysine-specific demethylase 1 (LSD1), which are being investigated for the treatment of cancers and neurological disorders.[5]

Synthesis and Characterization

The synthesis of 2-methylcyclopropanamine and its hydrochloride salt can be achieved through various synthetic routes. A common conceptual approach involves the reductive amination of a suitable ketone precursor.

Illustrative Synthetic Workflow

The following diagram outlines a general, plausible synthetic pathway.



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Caption: A conceptual workflow for the synthesis of 2-methylcyclopropanamine hydrochloride.

Experimental Protocol: Reductive Amination Approach

A representative, though not specific to this exact molecule, method for similar amine synthesis involves the reductive amination of a ketone.[6]

- **Reaction Setup:** Dissolve the starting ketone (e.g., cyclopropyl methyl ketone) in a suitable solvent such as methanol.
- **Amine Source:** Add an amine source, for instance, ammonium acetate, to the solution and stir.

- **Reducing Agent:** Introduce a reducing agent like sodium cyanoborohydride portion-wise.
- **Reaction Monitoring:** Allow the reaction to proceed at room temperature, monitoring its progress by techniques like thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Workup:** Upon completion, quench the reaction and perform an aqueous workup to isolate the free amine.
- **Salt Formation:** Dissolve the purified free amine in a suitable solvent (e.g., diethyl ether or ethanol) and add a solution of hydrochloric acid (e.g., in ethanol or isopropanol) to precipitate the hydrochloride salt.
- **Isolation and Purification:** Collect the precipitate by filtration, wash with a non-polar solvent, and dry under vacuum to yield the final product.

Characterization Techniques

The identity and purity of synthesized 2-methylcyclopropanamine hydrochloride should be confirmed using a suite of analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C):** To elucidate the molecular structure and confirm the presence of the cyclopropyl, methyl, and amine functionalities.
- **Mass Spectrometry (MS):** To determine the molecular weight of the free base and confirm the isotopic distribution.
- **Infrared (IR) Spectroscopy:** To identify characteristic functional group vibrations, such as N-H and C-H stretches.
- **Elemental Analysis:** To determine the elemental composition (C, H, Cl, N) and confirm the empirical formula.

Applications in Research and Drug Development

2-Methylcyclopropanamine hydrochloride serves as a crucial intermediate and building block in the synthesis of more complex molecules, particularly in the pharmaceutical industry.

Role as a Synthetic Intermediate

Its primary application is in organic synthesis, where the amine group provides a reactive handle for further functionalization.[2][3] It can be used to introduce the 2-methylcyclopropylamine moiety into larger scaffolds through reactions such as:

- Amide bond formation
- Reductive amination
- Nucleophilic substitution reactions

These reactions are fundamental in building diverse chemical libraries for high-throughput screening and lead optimization in drug discovery programs.[7]

Potential Therapeutic Areas

Compounds containing the cyclopropylamine structure are being explored for a range of therapeutic applications, including:

- Oncology: As inhibitors of enzymes like LSD1.[5]
- Central Nervous System (CNS) Disorders: The cyclopropylamine scaffold is present in molecules targeting CNS pathways.[2]

The unique properties conferred by the cyclopropyl group can be leveraged to design novel drug candidates with improved efficacy and safety profiles.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling 2-methylcyclopropanamine hydrochloride.

Hazard Identification

Based on data for similar amine hydrochlorides, this compound should be considered:

- Harmful if swallowed.

- Causes skin irritation.[8]
- Causes serious eye irritation.[8]
- May cause respiratory irritation.[8]

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles with side-shields, and a lab coat.[8]
- Ventilation: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.[3]
- Spill Response: In case of a spill, absorb with an inert material and dispose of it in a sealed container as chemical waste.

Conclusion

2-Methylcyclopropanamine hydrochloride is a valuable and versatile chemical entity with significant potential in the realm of drug discovery and organic synthesis. Its unique structural features, stemming from the cyclopropyl ring, offer medicinal chemists a powerful tool to enhance the properties of drug candidates. A thorough understanding of its synthesis, characterization, and safe handling is paramount for its effective utilization in research and development endeavors.

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